

Technical Guide: Solubility and Handling of Fmoc-Lys(Biotin)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Lys(Biotin)-OH

Cat. No.: B557442

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility characteristics of N α -Fmoc-N ϵ -biotinyl-L-lysine (**Fmoc-Lys(Biotin)-OH**), a critical reagent for the synthesis of biotinylated peptides. Due to its frequent use in solid-phase peptide synthesis (SPPS) and other bioconjugation techniques, understanding its solubility is paramount for successful experimental outcomes. This document outlines quantitative solubility data in various organic solvents, provides detailed protocols for dissolution, and presents logical workflows for its application.

Physicochemical Properties

Fmoc-Lys(Biotin)-OH is a modified lysine derivative used to incorporate a biotin label into a peptide sequence.^[1] The biotin moiety allows for high-affinity binding to avidin and streptavidin, enabling a wide range of applications in detection, purification, and diagnostics.^{[1][2]}

Property	Value
Molecular Formula	C ₃₁ H ₃₈ N ₄ O ₆ S ^{[3][4]}
Molecular Weight	~594.7 g/mol ^{[2][3]}
CAS Number	146987-10-2
Appearance	White to off-white or beige powder ^[5]

Solubility Profile

The solubility of **Fmoc-Lys(Biotin)-OH** is a critical consideration for its use in synthesis. It exhibits limited solubility in many common solvents, which can pose challenges during the preparation of stock solutions and coupling reactions in SPPS.

Qualitative Summary:

- Dimethylformamide (DMF): **Fmoc-Lys(Biotin)-OH** has low solubility in pure DMF.^[2] While sufficient for preparing dilute solutions, achieving higher concentrations can be difficult.^[6]
- N-Methyl-2-pyrrolidone (NMP): Solubility is significantly better in NMP compared to DMF.^[2] It is often the recommended solvent for achieving higher concentrations.
- Dimethyl Sulfoxide (DMSO): The compound is slightly soluble in DMSO, and heating may be required to aid dissolution.^{[5][7][8]}
- Chlorinated Solvents (e.g., DCM): While widely used in SPPS, Fmoc-protected amino acids can have solubility concerns in dichloromethane (DCM).^[9] However, a mixture of DCM and NMP has been reported to be effective.^[2]
- Water: It is slightly soluble in water.^{[5][7]}

Quantitative Solubility Data:

The following table summarizes available quantitative data for the solubility of **Fmoc-Lys(Biotin)-OH** in various solvent systems.

Solvent System	Concentration Achieved	Conditions & Notes	Source
N-Methyl-2-pyrrolidone (NMP)	0.1 M (~59.5 mg/mL)	Clearly soluble. Heating to 40°C can facilitate dissolution.	[2]
DMF / DIPEA	75 mg/mL	Achieved in 1 mL of DMF containing 80 µL of diisopropylethylamine (DIPEA). This is particularly useful for coupling reactions where a base is required.	[2]
Dichloromethane (DCM) / NMP	Not specified	A 2:1 (v/v) mixture has been successfully utilized to dissolve the product.	[2]
Dimethylformamide (DMF)	~1 mM (~0.6 mg/mL)	Sufficient for preparing stock solutions for certain applications. Some suppliers note that their product may contain up to 10% DMF to ensure ideal solubility.	[6]

Experimental Protocols & Methodologies

Proper dissolution is key to ensuring the efficient incorporation of **Fmoc-Lys(Biotin)-OH** into a peptide chain.

Protocol 1: Dissolution for Automated or Manual SPPS Coupling

This protocol describes the preparation of an **Fmoc-Lys(Biotin)-OH** solution immediately prior to its use in a coupling reaction.

Materials:

- **Fmoc-Lys(Biotin)-OH**
- N-Methyl-2-pyrrolidone (NMP) or a DMF/DIPEA mixture
- Vortex mixer and/or sonicator
- Appropriate glass vials

Procedure:

- Weigh the required amount of **Fmoc-Lys(Biotin)-OH** into a clean, dry vial.
- Solvent Selection:
 - Recommended Method (High Concentration): Add the desired volume of NMP to achieve a concentration of up to 0.1 M. If dissolution is slow, warm the vial to 40°C and vortex or sonicate until the solid is fully dissolved.[2]
 - Alternative Method (for DMF-based chemistry): Add the required volume of DMF. To aid solubility and for activation, add diisopropylethylamine (DIPEA) in a ratio of approximately 80 µL of DIPEA for every 1 mL of DMF.[2] Vortex thoroughly until a clear solution is obtained.
- Proceed immediately with the addition of the activating agent (e.g., HCTU, HATU) and the coupling reaction as dictated by your standard SPPS protocol.

Protocol 2: Preparation of a General Stock Solution

For applications requiring a stable stock solution, NMP is the solvent of choice.

Materials:

- **Fmoc-Lys(Biotin)-OH**
- Anhydrous N-Methyl-2-pyrrolidone (NMP)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer

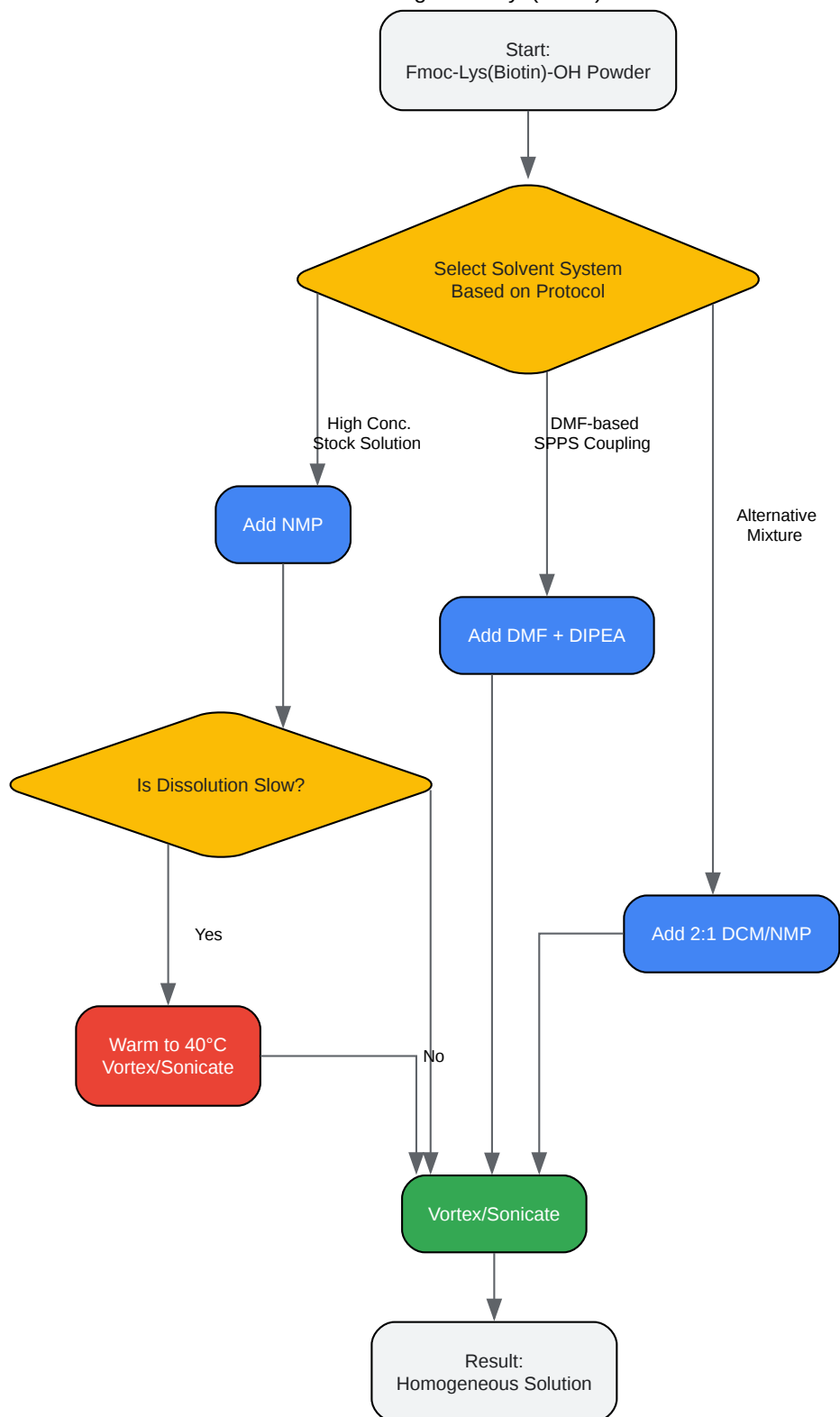
Procedure:

- Weigh the desired mass of **Fmoc-Lys(Biotin)-OH** into a suitable vial.
- Add the calculated volume of anhydrous NMP to reach the target concentration (e.g., 0.1 M).
- Cap the vial tightly and vortex until the solute is completely dissolved. Gentle warming (up to 40°C) can be applied if necessary.[\[2\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term use (1 month) or -80°C for long-term storage (up to 6 months).[\[10\]](#)

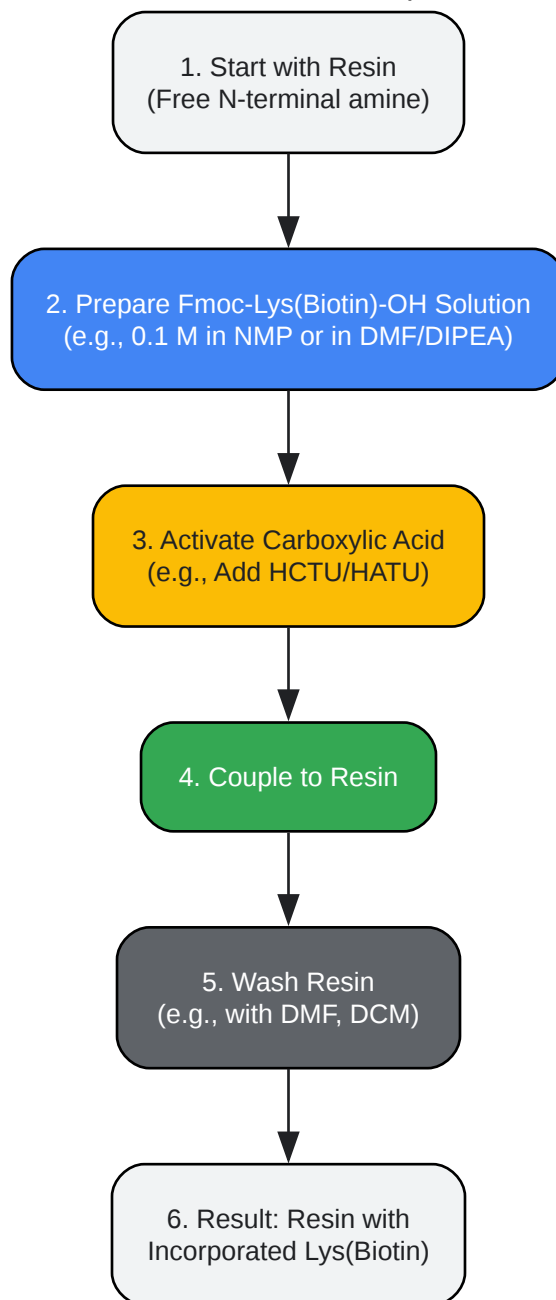
Visualization of Workflows

The following diagrams illustrate key decision-making and procedural workflows for handling **Fmoc-Lys(Biotin)-OH**.

Workflow for Dissolving Fmoc-Lys(Biotin)-OH

[Click to download full resolution via product page](#)Caption: Decision workflow for dissolving **Fmoc-Lys(Biotin)-OH**.

Workflow for SPPS Incorporation



[Click to download full resolution via product page](#)

Caption: General workflow for incorporating **Fmoc-Lys(Biotin)-OH** in SPPS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chempep.com [chempep.com]
- 2. peptide.com [peptide.com]
- 3. Fmoc-Lys(Biotin)-OH | CymitQuimica [cymitquimica.com]
- 4. Fmoc-Lys(biotin)-OH, 146987-10-2 | BroadPharm [broadpharm.com]
- 5. chembk.com [chembk.com]
- 6. FMOC-Lys(Biotin)-OH | AAT Bioquest [aatbio.com]
- 7. FMOC-LYS(BIOTIN)-OH | 146987-10-2 [chemicalbook.com]
- 8. FMOC-LYS(BIOTIN)-OH | 146987-10-2 [m.chemicalbook.com]
- 9. biotage.com [biotage.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Technical Guide: Solubility and Handling of Fmoc-Lys(Biotin)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557442#solubility-of-fmoc-lys-biotin-oh-in-dmf-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com